

Safety and handling precautions for 4-Hydroxy-3-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name:	4-Hydroxy-3-(trifluoromethyl)benzonitrile
Cat. No.:	B051966

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An In-depth Technical Guide on the Safety and Handling of **4-Hydroxy-3-(trifluoromethyl)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Hydroxy-3-(trifluoromethyl)benzonitrile** (CAS No. 124811-71-8), a key intermediate in various research and development applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

4-Hydroxy-3-(trifluoromethyl)benzonitrile is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity — single exposure	3

Source: Information compiled from multiple safety data sheets.

Table 2: Hazard Statements and Precautionary Statements

Code	Statement
H302	Harmful if swallowed.[1][2]
H312	Harmful in contact with skin.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H332	Harmful if inhaled.[1]
H335	May cause respiratory irritation.[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P405	Store locked up.[3]
P501	Dispose of contents/container to an approved waste disposal plant.[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₄ F ₃ NO
Molecular Weight	187.12 g/mol
Appearance	Cream to brown or yellow powder[5]
Melting Point	170-176 °C[5]
Solubility	Insoluble in water.[6]

Experimental Protocols: Safe Handling and Use

Proper handling of **4-Hydroxy-3-(trifluoromethyl)benzonitrile** is essential to minimize exposure and risk. The following protocol outlines the necessary steps for safe use in a laboratory setting.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. Use of a chemical fume hood is mandatory to control exposure to dust and vapors.[3][7]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[2][8]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[3]
 - Clothing: Wear a lab coat and, if necessary, additional protective clothing to prevent skin exposure.[8]

- Respiratory Protection: If engineering controls are insufficient or for emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within a chemical fume hood to prevent the dispersion of dust.
 - Avoid the formation of dust during handling.[3][7][8]
 - Use appropriate tools (e.g., spatulas) for transfers.
- During Use:
 - Keep the container tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing.[7]
 - Do not eat, drink, or smoke in the work area.[3]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[3]
 - Clean the work area and decontaminate any spills promptly.
 - Remove and properly store or dispose of contaminated PPE.[3]

Storage and Disposal

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]

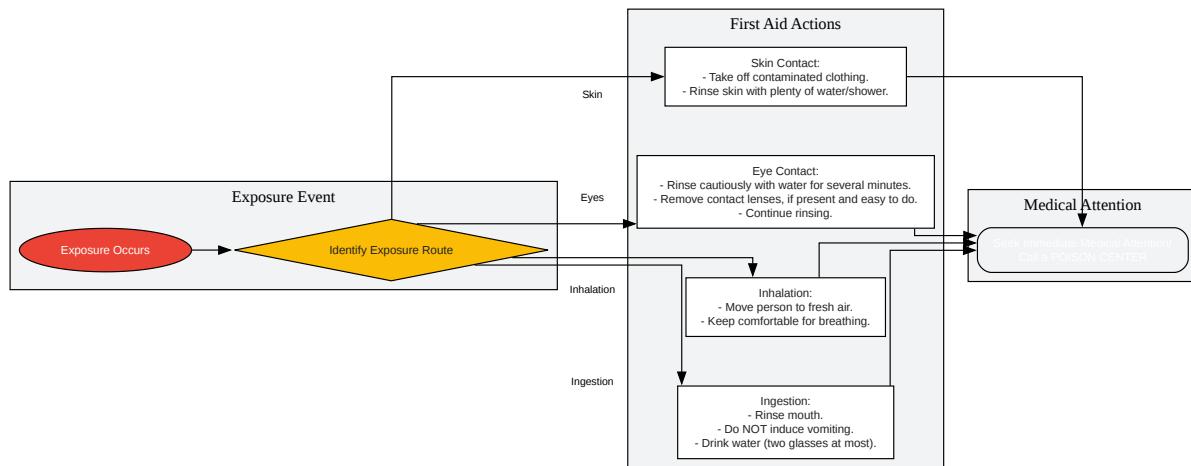
- Store locked up.[3]
- Keep away from incompatible materials such as strong oxidizing agents and reducing agents.[7]

Disposal

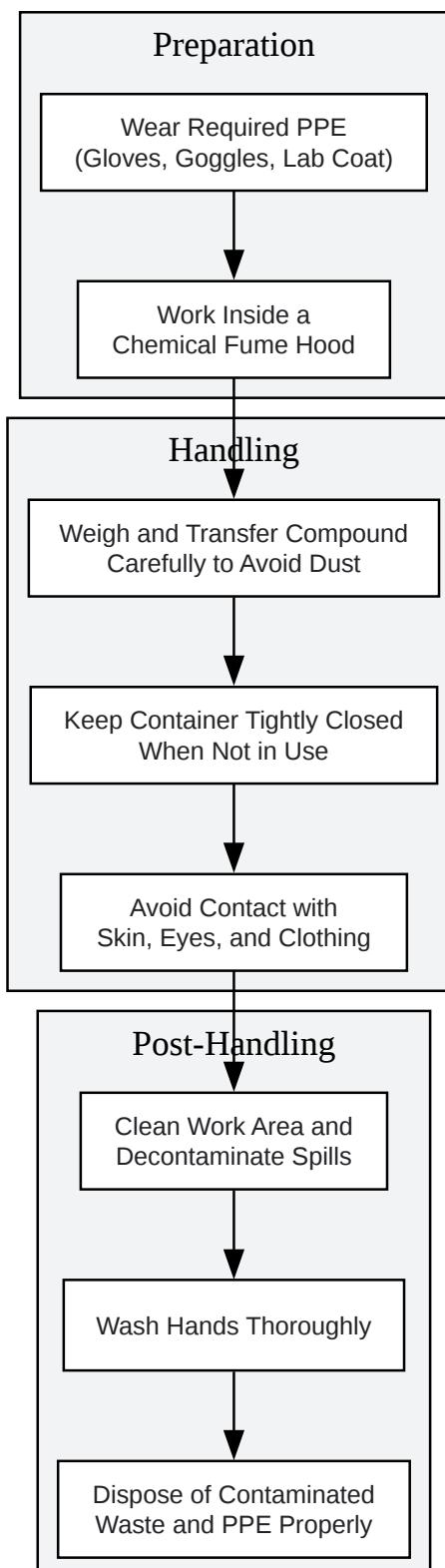
- Dispose of this substance and its container at an approved waste disposal plant.[7]
- Do not allow the product to enter drains or waterways.[3]
- Disposal must be in accordance with all applicable federal, state, and local regulations.

Emergency Procedures

The following diagrams illustrate the recommended workflows for emergency situations.

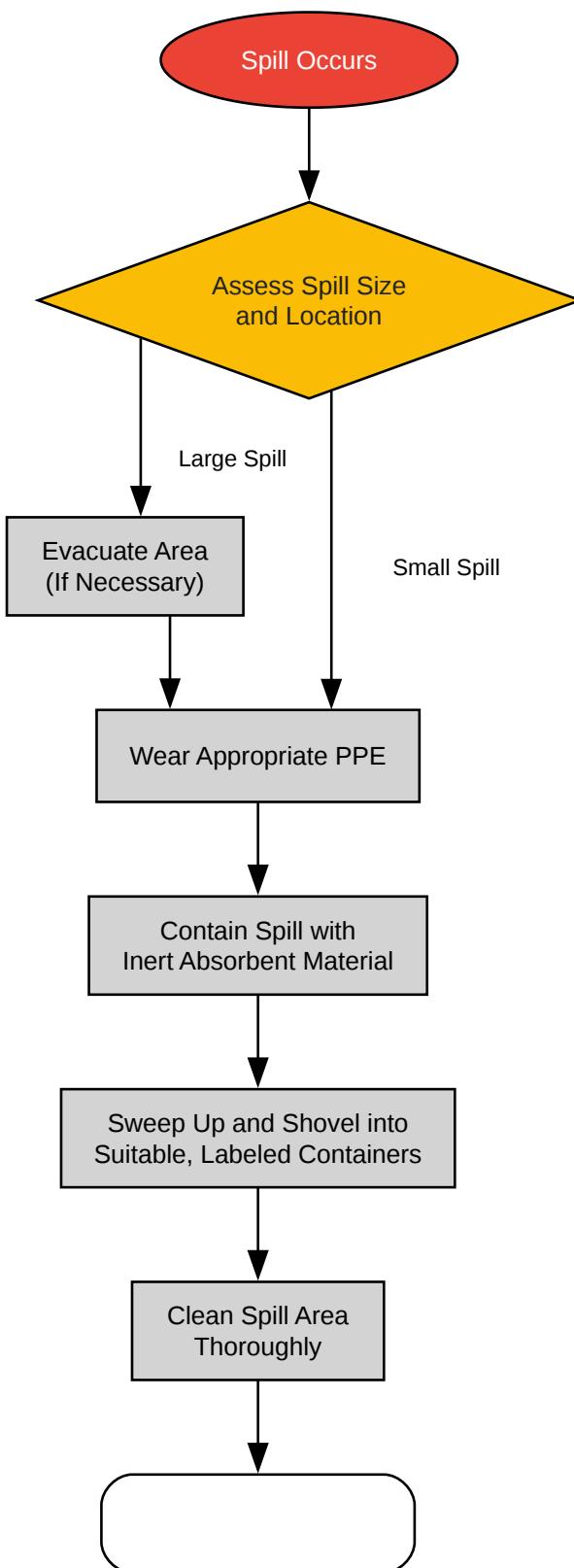
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Caption: Emergency first aid procedures for exposure events.



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Caption: Standard workflow for safely handling the chemical.



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Caption: Logical steps for responding to a chemical spill.

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